

Navigating the Chemistry of Aminochloromethylpyrimidines: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Chloro-4-methylpyrimidin-5-amine*

Cat. No.: *B112236*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of 5-Amino-2-chloro-4-methylpyrimidine, its common synonyms, and key isomers. Due to the critical importance of precise nomenclature in chemical synthesis and drug development, this guide will clarify the distinctions between these closely related compounds and present available data on their properties, synthesis, and applications.

Deciphering the Nomenclature: Isomers and Synonyms

The name "5-Amino-2-chloro-4-methylpyrimidine" most directly corresponds to the IUPAC name **2-chloro-4-methylpyrimidin-5-amine**. However, the landscape of commercially available and referenced aminopyrimidines includes several structural isomers where the positions of the amino, chloro, and methyl groups on the pyrimidine ring differ. Understanding these distinctions is paramount to successful research and development.

The primary isomers and their common synonyms are outlined below:

IUPAC Name	Common Synonyms	CAS Number
2-chloro-4-methylpyrimidin-5-amine	5-Amino-2-chloro-4-methylpyrimidine	20090-69-1[1]
2-chloro-5-methylpyrimidin-4-amine	4-Amino-2-chloro-5-methylpyrimidine	14394-70-8
4-chloro-5-methylpyrimidin-2-amine	2-Amino-4-chloro-5-methylpyrimidine	20090-58-8
4-chloro-6-methylpyrimidin-2-amine	2-Amino-4-chloro-6-methylpyrimidine	5600-21-5

Physicochemical Properties

A summary of the key physical and chemical properties for these isomers is presented in the table below, allowing for easy comparison.

Property	2-chloro-4-methylpyrimidin-5-amine	2-chloro-5-methylpyrimidin-4-amine	4-chloro-5-methylpyrimidin-2-amine	4-chloro-6-methylpyrimidin-2-amine
Molecular Formula	C ₅ H ₆ ClN ₃ [1]	C ₅ H ₆ ClN ₃	C ₅ H ₆ ClN ₃	C ₅ H ₆ ClN ₃
Molecular Weight	143.57 g/mol [1]	143.57 g/mol	143.57 g/mol	143.57 g/mol
Appearance	White to off-white crystalline powder	Off-white crystals	-	Solid
Melting Point	-	-	-	183-186 °C
Solubility	Sparingly soluble in water	-	-	Insoluble in water

Synthesis and Reactivity

These halogenated aminopyrimidines are valuable intermediates in organic synthesis, primarily for the development of pharmaceuticals and agrochemicals.^[2] The chloro-substituent makes the pyrimidine ring susceptible to nucleophilic substitution, a common strategy for introducing further functional groups.

While a specific, detailed synthesis for **2-chloro-4-methylpyrimidin-5-amine** is not readily available in the public domain, a general understanding of its synthesis can be inferred from related compounds. A common synthetic approach involves the chlorination of a corresponding hydroxypyrimidine or the reduction of a nitropyrimidine.

Representative Experimental Protocol: Synthesis of a Related Isomer

The following is a detailed protocol for the synthesis of a closely related isomer, 2-Amino-4-chloro-6-methylpyrimidine, which illustrates a common synthetic strategy in this chemical class.

Reaction: Conversion of 2-amino-4-hydroxy-6-methylpyrimidine to 2-amino-4-chloro-6-methylpyrimidine.

Materials:

- 2-amino-4-hydroxy-6-methylpyrimidine
- Phosphorus oxychloride (POCl_3)
- Ice water
- 25% Ammonia solution
- 50% Ethanol

Procedure:

- Combine 6 g of 2-amino-4-hydroxy-6-methylpyrimidine with 35 mL of freshly distilled phosphorus oxychloride in a reaction flask.
- Reflux the mixture until it becomes homogeneous.

- After the reaction is complete, remove the excess phosphorus oxychloride under vacuum.
- Cool the reaction mixture and carefully add the residue to ice water.
- Adjust the pH of the resulting suspension to 8 using a 25% ammonia solution.
- Filter the precipitate and wash it thoroughly with water.
- Recrystallize the crude product from 50% ethanol.
- Dry the purified product to a constant weight.

This procedure yields the target product, 2-amino-4-chloro-6-methylpyrimidine.

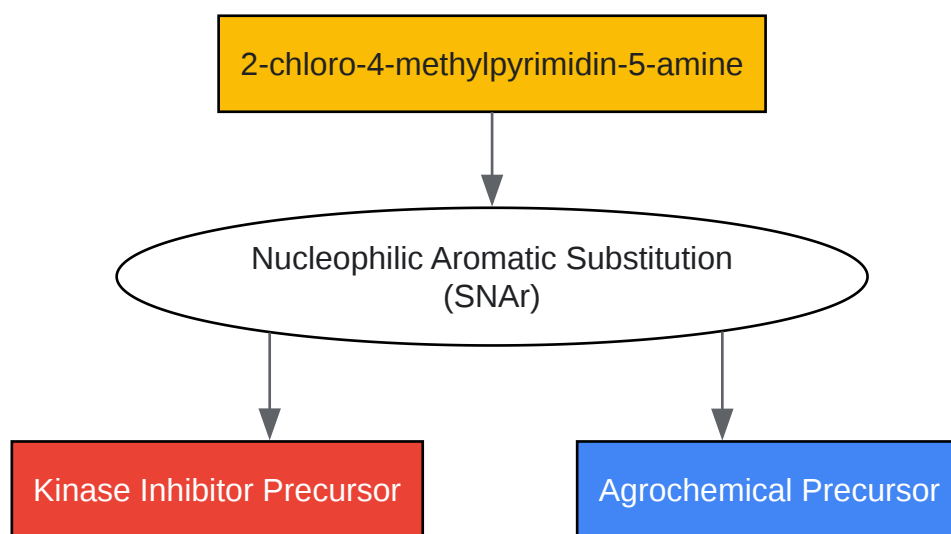
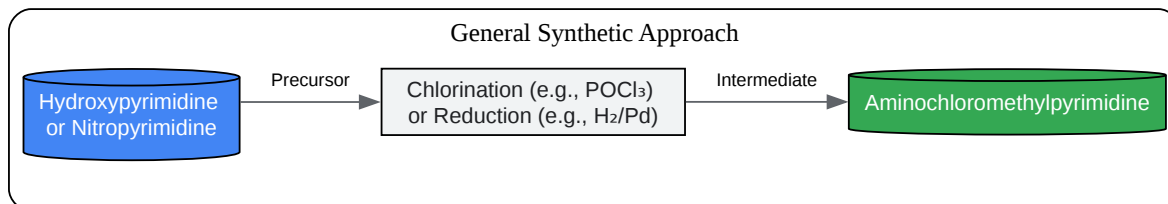
Applications in Drug Discovery and Agrochemicals

Aminochloromethylpyrimidines are key building blocks in the synthesis of more complex molecules with biological activity. Their utility stems from the ability to selectively modify the pyrimidine core.

- **Kinase Inhibitors:** These compounds are particularly valuable in the development of kinase inhibitors for cancer therapy.^[2] The pyrimidine scaffold can mimic the purine core of ATP, allowing for competitive binding to the kinase active site. The amino and chloro groups provide handles for synthetic elaboration to enhance potency and selectivity.
- **Agrochemicals:** In the agrochemical industry, these intermediates contribute to the creation of herbicides and fungicides. The specific substitutions on the pyrimidine ring can be tailored to enhance the bioactivity against target organisms.^[2]

Visualizing Synthetic Pathways

The following diagrams illustrate logical workflows and relationships relevant to the synthesis and application of these compounds.



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References

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- 2. 2-Chloro-4-methylpyrimidin-5-amine [myskinrecipes.com]
- To cite this document: BenchChem. [Navigating the Chemistry of Aminochloromethylpyrimidines: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112236#common-synonyms-for-5-amino-2-chloro-4-methylpyrimidine]

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